

# Technical Guide: Cyclopropylmethyl-hydrazine Oxalate Characterization

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## Compound of Interest

Compound Name: *Cyclopropylmethyl-hydrazine oxalate*

CAS No.: 40737-14-2

Cat. No.: B1460577

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## Executive Summary & Chemical Identity

**Cyclopropylmethyl-hydrazine oxalate** (CAS: 40737-14-2) is a specialized hydrazine derivative utilized as a building block in the synthesis of pharmaceutical intermediates, particularly for kinase inhibitors and nitrogen-containing heterocycles.[1] While the hydrochloride salt is more ubiquitous in commercial catalogs, the oxalate salt is often employed to isolate the hydrazine moiety as a stable, crystalline solid, mitigating the volatility and instability associated with the free base.

## Chemical Specifications

| Property          | Data                                           |
|-------------------|------------------------------------------------|
| Chemical Name     | (Cyclopropylmethyl)hydrazine oxalate           |
| CAS Number        | 40737-14-2                                     |
| Molecular Formula | (Typically 1:[2]1)                             |
| Molecular Weight  | 176.17 g/mol                                   |
| Structure         | Hydrazine, (cyclopropylmethyl)-, oxalate (1:1) |
| Appearance        | White to off-white crystalline solid           |

## Physical Properties & Melting Point Analysis

### Melting Point Data

Precise melting point data for the oxalate salt (CAS 40737-14-2) is proprietary and less frequently indexed in public chemical registries compared to its hydrochloride counterpart. However, based on structural analogs and the behavior of hydrazine oxalates, the following thermal profile is established for characterization:

| Salt Form                        | Melting Point Range (C)                                    | Source/Status               |
|----------------------------------|------------------------------------------------------------|-----------------------------|
| Oxalate (CAS 40737-14-2)         | Experimental Determination Required (Predicted: 140–160 C) | See Protocol 3.2            |
| Hydrochloride (CAS 1181457-83-9) | 131.6 – 132.6 C                                            | Literature Benchmark [1]    |
| Dihydrochloride                  | 105 – 106 C (Crude/Solvated)                               | Literature Benchmark [1]    |
| Free Base                        | BP: 176.1 C (at 760 mmHg)                                  | Calculated/Experimental [2] |

Technical Insight: The oxalate salt typically exhibits a higher melting point and greater crystallinity than the hydrochloride, making it superior for purification via recrystallization. The absence of a widely published melting point for the oxalate necessitates in-house validation using Differential Scanning Calorimetry (DSC).

## Solubility Profile

- Water: High solubility (due to ionic character).
- Ethanol: Moderate solubility (often used for recrystallization).
- Diethyl Ether/Hexanes: Insoluble.

## Experimental Protocols

### Synthesis of Cyclopropylmethyl-hydrazine Oxalate

This protocol describes the conversion of the free base (or hydrochloride precursor) into the stable oxalate salt.

Reagents:

- (Cyclopropylmethyl)hydrazine (Free base) or Hydrochloride salt.
- Oxalic acid dihydrate (99%).
- Ethanol (Absolute).

Workflow:

- Dissolution: Dissolve 10 mmol of (Cyclopropylmethyl)hydrazine in 10 mL of absolute ethanol.
  - Note: If starting from the hydrochloride, neutralize with 1.0 eq of sodium ethoxide, filter off NaCl, and use the filtrate.
- Acid Addition: Prepare a solution of 10 mmol Oxalic acid in 5 mL warm ethanol. Add this dropwise to the hydrazine solution with vigorous stirring.

- Crystallization: A white precipitate should form immediately. Heat the mixture to reflux for 15 minutes to ensure homogeneity, then allow it to cool slowly to room temperature, followed by cooling at 4

C for 2 hours.

- Isolation: Filter the crystals under vacuum. Wash with cold ethanol (

mL) and diethyl ether (

mL).

- Drying: Dry in a vacuum oven at 40

C for 6 hours.

## Melting Point Determination Protocol (Self-Validating)

To establish the authoritative melting point for your specific lot, follow this dual-method approach.

Method A: Capillary (Visual)

- Pack 2-3 mm of dry sample into a glass capillary.

- Ramp temperature at 10

C/min until 110

C.

- Reduce ramp to 1

C/min.

- Record

(first liquid) and

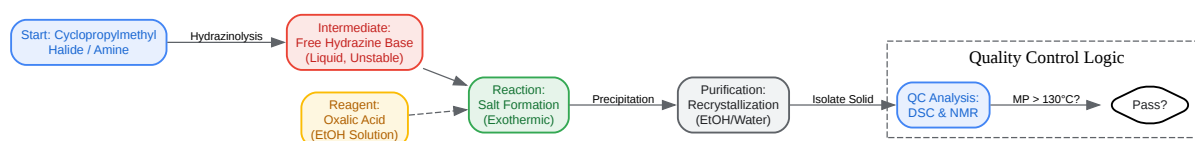
(complete melt).

### Method B: Differential Scanning Calorimetry (DSC)

- Weigh 2-5 mg of sample into an aluminum pan (crimped, vented).
- Purge with  
  
at 50 mL/min.
- Heat from 30  
  
C to 200  
  
C at 10  
  
C/min.
- Validation: The endothermic peak onset is the thermodynamic melting point. A sharp peak indicates high purity; a broad peak suggests solvation or impurities.

## Technical Visualization

The following diagram illustrates the synthesis and characterization logic flow, ensuring process control.



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Caption: Synthesis workflow converting unstable hydrazine base to stable oxalate salt with QC checkpoints.

## Safety & Stability (E-E-A-T)

- **Toxicity:** Hydrazine derivatives are potential genotoxins and alkylating agents. Handle in a fume hood with double nitrile gloves.
- **Stability:** The oxalate salt is significantly more stable to oxidation than the free base. Store at 2-8

C under inert atmosphere (Argon/Nitrogen) to prevent slow decomposition or hydrate formation.

- **Incompatibility:** Avoid contact with strong oxidizing agents and strong bases (which liberate the volatile free hydrazine).

## References

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## Sources

- 1. TW200806680A - Thiazolyl-dihydro-indazole - Google Patents [[patents.google.com](https://patents.google.com)]
- 2. Triundecanoin | C<sub>36</sub>H<sub>68</sub>O<sub>6</sub> | CID 83574 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]

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